

Essential Safety and Logistics for Handling 1-Ethoxyoctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Ethoxyoctane

Cat. No.: B11749035

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling chemicals like **1-Ethoxyoctane**. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to foster a secure research environment. Although a specific Safety Data Sheet (SDS) for **1-Ethoxyoctane** (CAS No. 929-61-3) is not readily available, the following guidance is based on data for similar chemicals and general best practices for handling flammable ethers. A thorough risk assessment should always be conducted before beginning any work.

Chemical and Physical Properties of 1-Ethoxyoctane

Understanding the physical and chemical properties of **1-Ethoxyoctane** is the first step in safe handling.

Property	Value
CAS Number	929-61-3[1][2][3][4]
Molecular Formula	C10H22O[1][2]
Molecular Weight	158.28 g/mol [1][2]
Boiling Point	186.7°C at 760 mmHg[1][3]
Flash Point	56.9°C[1]
Density	0.791 g/cm ³ [1]
Melting Point	12.5°C[1][3]

Hazard Identification and Personal Protective Equipment (PPE)

Based on information for similar chemicals, **1-Ethoxyoctane** should be treated as a flammable liquid that may cause skin, eye, and respiratory irritation.[5][6][7][8] Adherence to proper PPE protocols is critical to minimize exposure.

Hazard	Recommended Personal Protective Equipment (PPE)
Eye and Face Protection	Chemical safety goggles or a face shield must be worn to protect against splashes.[5][9][10]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene rubber) and a lab coat or chemical-resistant apron are required.[5][9][10][11]
Respiratory Protection	All work should be performed in a well-ventilated area, preferably within a chemical fume hood.[5][12] If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge should be used.[5][13]

Operational Plan: Safe Handling and Storage

Proper procedures for handling and storage are essential for maintaining a safe laboratory environment.

Handling:

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Locate the nearest safety shower and eyewash station.
- Ventilation: Always handle **1-Ethoxyoctane** in a well-ventilated area or a chemical fume hood to minimize inhalation of vapors.[\[5\]](#)[\[12\]](#)
- Avoiding Contact: Take precautions to avoid direct contact with skin, eyes, and clothing.[\[5\]](#) Do not inhale vapors or mists.[\[5\]](#)
- Preventing Fires: Keep away from heat, sparks, open flames, and hot surfaces.[\[7\]](#)[\[8\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[12\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[5\]](#) Do not eat, drink, or smoke in the work area.[\[5\]](#)[\[6\]](#)

Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[12\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[5\]](#)
- Labeling: Ensure all containers are clearly and accurately labeled.

First Aid Procedures

In the event of exposure, immediate and appropriate first aid is crucial.

Skin Contact:

- Immediately remove any contaminated clothing.[\[9\]](#)[\[14\]](#)

- Promptly wash the contaminated skin with soap and plenty of water for at least 15 minutes.
[9][14][15][16]
- If skin irritation occurs or persists, seek medical attention.[9][15]

Eye Contact:

- Immediately flush the eyes with plenty of water for at least 15-20 minutes, holding the eyelids open.[9][14][16][17]
- Remove contact lenses if present and easy to do so while continuing to rinse.[14][16]
- Seek immediate medical attention, especially if irritation persists.[9][16]

Inhalation:

- Move the exposed person to fresh air at once.[15][16][18]
- If breathing has stopped, perform artificial respiration.[15]
- If breathing is difficult, trained personnel may administer oxygen.[15]
- Seek medical attention as soon as possible.[15]

Ingestion:

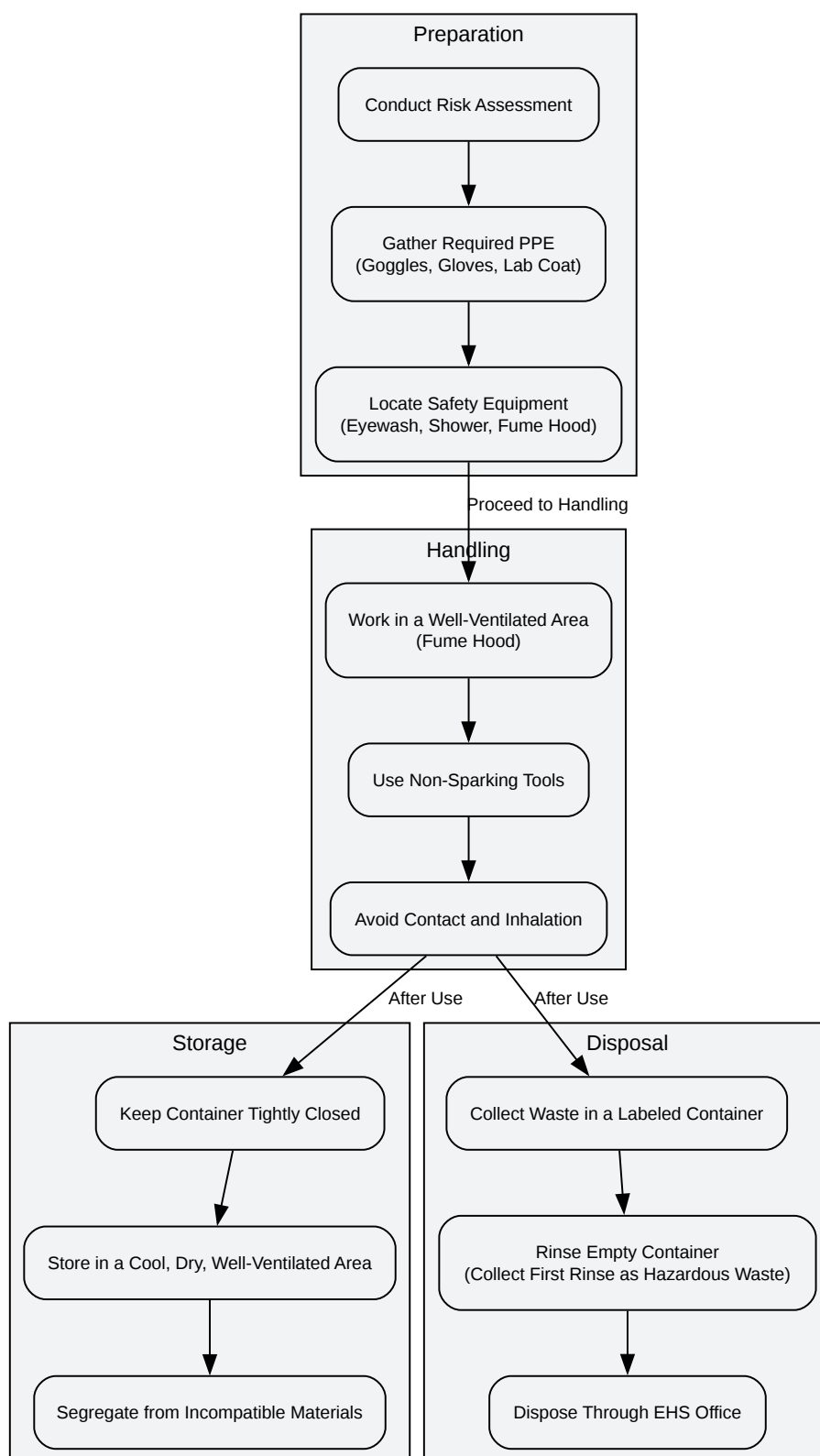
- Do NOT induce vomiting.[6][18]
- If the person is conscious and able to swallow, have them rinse their mouth with water and then drink one or two glasses of water.[9]
- Seek immediate medical attention.[6][8][15][18]

Disposal Plan

Proper disposal of **1-Ethoxyoctane** and its containers is critical to prevent environmental contamination and ensure safety.

- Waste Collection: Collect all **1-Ethoxyoctane** waste in a designated, properly labeled, and sealed container for hazardous waste. Do not dispose of it down the drain or in the regular trash.[\[19\]](#)
- Container Rinsing:
 - Thoroughly empty the chemical container.[\[19\]](#)
 - The first rinse of the container must be collected and disposed of as hazardous waste.[\[19\]](#)
 - For highly toxic chemicals, the first three rinses must be collected as hazardous waste. While the toxicity of **1-Ethoxyoctane** is not fully established, following this more stringent practice is recommended.[\[19\]](#)
- Disposal: Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[19\]](#)[\[20\]](#)

Workflow for Handling 1-Ethoxyoctane



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Caption: Workflow for the safe handling and disposal of **1-Ethoxyoctane**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 1-Ethoxyoctane]. BenchChem, [2025]. [Online PDF]. Available at:

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